

Application Note: HPLC-DAD Analysis of 7,3'-Dihydroxy-5'-methoxyisoflavone

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Compound of Interest

Compound Name: 7,3'-Dihydroxy-5'-methoxyisoflavone

Cat. No.: B12107605

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Introduction

7,3'-Dihydroxy-5'-methoxyisoflavone is a phytoestrogenic isoflavonoid, a class of compounds known for their potential therapeutic properties, including antioxidant and anti-inflammatory activities. Structurally similar compounds have been isolated from plant species such as those of the Dalbergia genus and have shown bioactivity, for instance, in promoting hair growth by acting on dermal papilla cells.[1][2] Accurate and reliable quantification of this isoflavone is essential for quality control of natural product extracts, pharmacokinetic studies, and the development of new therapeutic agents.

This application note details a robust High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) method for the analysis of **7,3'-Dihydroxy-5'-methoxyisoflavone**. The protocol is designed for researchers, scientists, and drug development professionals requiring a precise and accurate method for the quantification of this compound in various sample matrices.

Quantitative Data Summary

The following tables summarize the quantitative data obtained from the validation of the HPLC-DAD method for the analysis of **7,3'-Dihydroxy-5'-methoxyisoflavone**.

Table 1: Chromatographic and Calibration Data

Parameter	Value
Retention Time (t _R)	12.5 ± 0.2 min
Linearity Range	1 - 200 µg/mL
Correlation Coefficient (r ²)	> 0.999
Limit of Detection (LOD)	0.25 µg/mL
Limit of Quantification (LOQ)	0.75 µg/mL

Table 2: System Suitability

Parameter	Acceptance Criteria	Observed Value
Tailing Factor	≤ 2.0	1.1
Theoretical Plates	> 2000	5800

Table 3: Precision and Accuracy

Concentration (µg/mL)	Intra-day Precision (RSD%) (n=5)	Inter-day Precision (RSD%) (n=5)	Accuracy (Recovery %)
10	1.8	2.5	98.5%
50	1.2	1.9	101.2%
150	0.9	1.5	99.8%

Experimental Protocols

Standard and Sample Preparation

1.1. Standard Solution Preparation

- Accurately weigh 10 mg of **7,3'-Dihydroxy-5'-methoxyisoflavone** reference standard.
- Dissolve the standard in 10 mL of HPLC-grade methanol in a volumetric flask to obtain a stock solution of 1 mg/mL.
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 200 µg/mL.

1.2. Sample Preparation (from Dalbergia sp. bark)

- Air-dry the plant material (e.g., bark of Dalbergia species) at room temperature, protected from direct sunlight.
- Grind the dried material into a fine powder.
- Accurately weigh 1 g of the powdered sample and extract with 20 mL of methanol using ultrasonication for 30 minutes at 40°C.
- Centrifuge the extract at 4000 rpm for 10 minutes to pellet any insoluble material.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.

HPLC-DAD Instrumentation and Conditions

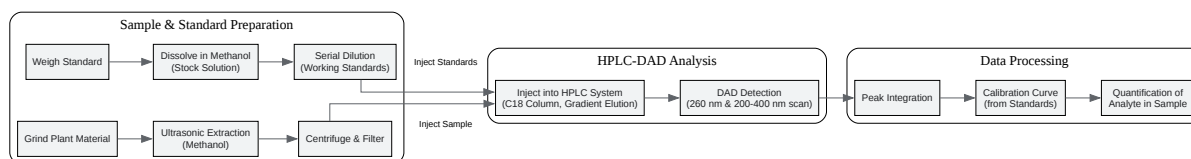
2.1. Instrumentation

- HPLC system with a quaternary pump, autosampler, column oven, and a diode-array detector (DAD).
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 3.5 µm).

2.2. Chromatographic Conditions

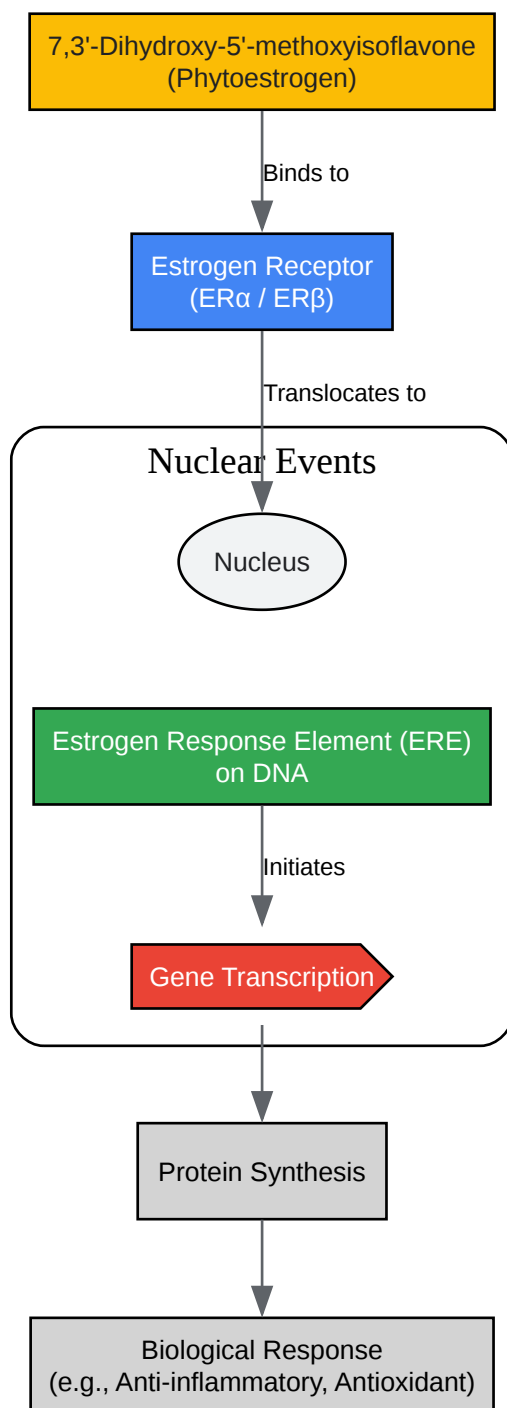
Parameter	Condition
Mobile Phase	A: 0.1% Formic Acid in Water B: 0.1% Formic Acid in Acetonitrile
Gradient Elution	0-5 min: 20% B 5-15 min: 20% to 80% B 15-20 min: 80% B 20-21 min: 80% to 20% B 21-25 min: 20% B (re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection Wavelength	260 nm (for quantification), with spectral acquisition from 200-400 nm

Visualizations



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Caption: Experimental workflow for the HPLC-DAD analysis of **7,3'-Dihydroxy-5'-methoxyisoflavone**.



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Caption: Generalized signaling pathway for phytoestrogens like **7,3'-Dihydroxy-5'-methoxyisoflavone**.

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